

Ganoderic Acid R: A Technical Review of a Promising Bioactive Triterpenoid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ganoderic acid R*

Cat. No.: *B15579380*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ganoderic acids, a class of highly oxygenated lanostane-type triterpenoids isolated from the medicinal mushroom *Ganoderma lucidum*, are lauded for their extensive therapeutic potential.

[1] These compounds are at the forefront of research in oncology, immunology, and inflammatory diseases.[2][3] This technical guide provides a comprehensive overview of **Ganoderic Acid R**, a specific member of this family, and contextualizes its known activities within the broader landscape of **ganoderic acid** research. While in-depth literature specifically detailing the mechanisms of **Ganoderic Acid R** is limited, this review consolidates the available information and draws parallels with its more extensively studied analogues to provide a thorough understanding for researchers and drug development professionals.

Ganoderic Acid R: Structure and Known Bioactivity

Ganoderic Acid R has been identified and its chemical structure elucidated.[4] It is recognized for its potential hepatoprotective properties, having been studied in vitro on rat hepatocytes.[5] Beyond this, detailed experimental data on its anticancer, anti-inflammatory, or other biological activities are not as readily available in peer-reviewed literature compared to other ganoderic acids.

A Broader Look: The Therapeutic Landscape of Ganoderic Acids

Given the limited specific data on **Ganoderic Acid R**, this guide will now broaden its scope to include the well-documented activities of other prominent ganoderic acids, such as Ganoderic Acid A, C1, D, DM, and T. This comparative approach offers valuable insights into the potential mechanisms and applications that may be shared by **Ganoderic Acid R**.

Anticancer Activity

Ganoderic acids are well-regarded for their potent anticancer effects across a range of cancer cell lines.^[6] Their mechanisms of action are multifaceted, primarily involving the induction of apoptosis (programmed cell death), inhibition of cell proliferation and metastasis, and cell cycle arrest.^{[6][7]}

Quantitative Data on Anticancer Activities of Various Ganoderic Acids

Ganoderic Acid	Cancer Cell Line	Assay	IC50 (μM)	Reference
Ganoderic Acid C1	HeLa (Cervical Cancer)	MTT Assay (48h)	75.8	[8]
Ganoderic Acid C1	HepG2 (Hepatocellular Carcinoma)	MTT Assay (48h)	92.3	[8]
Ganoderic Acid C1	SMMC7721 (Hepatocellular Carcinoma)	MTT Assay (48h)	85.1	[8]
Ganoderic Acid C1	MDA-MB-231 (Breast Cancer)	MTT Assay (48h)	110.5	[8]
Ganoderic Acid DM	Prostate Cancer Cells	5α-reductase inhibition	10.6	[9]
Ganoderic Acid D	HeLa (Cervical Cancer)	Not Specified	17.3	[5]
Ganoderenic Acid D	Hep G2 (Hepatocellular Carcinoma)	Not Specified	0.14 ± 0.01 mg/mL	[10]
Ganoderenic Acid D	HeLa (Cervical Cancer)	Not Specified	0.18 ± 0.02 mg/mL	[10]
Ganoderenic Acid D	Caco-2 (Colorectal Adenocarcinoma)	Not Specified	0.26 ± 0.03 mg/mL	[10]

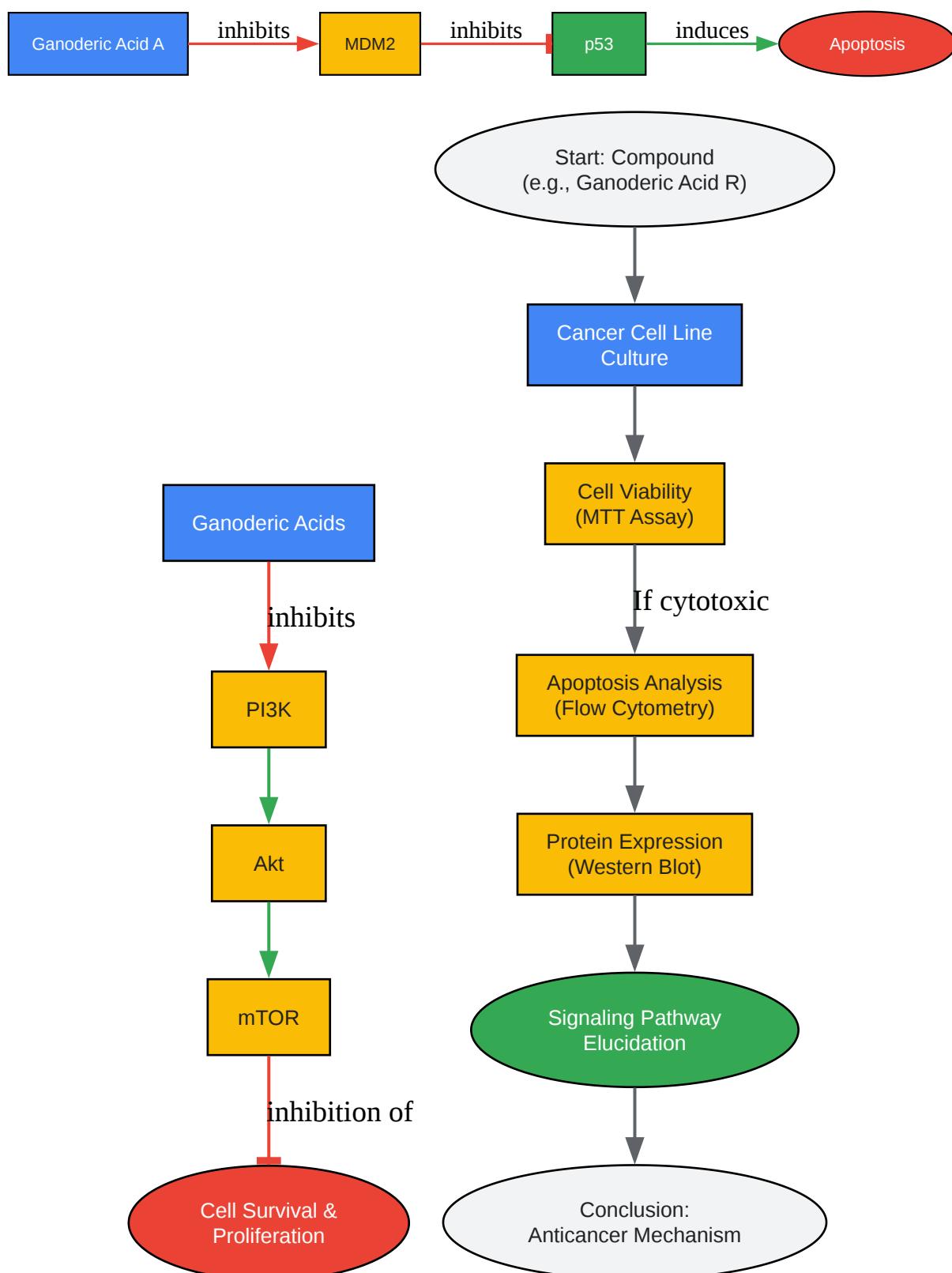
Key Signaling Pathways Modulated by Ganoderic Acids

Ganoderic acids exert their biological effects by modulating several critical intracellular signaling pathways. The most frequently implicated pathways in their anticancer activity include

those involved in cell survival, proliferation, and apoptosis.

p53 Signaling Pathway

The tumor suppressor protein p53 plays a crucial role in preventing cancer formation. Some ganoderic acids, such as Ganoderic Acid A, have been shown to regulate the p53 signaling pathway, leading to the induction of apoptosis in cancer cells.[\[11\]](#)

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Research Progress on the Biological Activity of Ganoderic Acids in Ganoderma lucidum over the Last Five Years - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Research Progress on the Biological Activity of Ganoderic Acids in Ganoderma lucidum over the Last Five Years - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Ganoderic acid R | C34H50O6 | CID 139583813 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. A Review of Chemical Composition and Bioactivity Studies of the Most Promising Species of Ganoderma spp. [mdpi.com]
- 6. Anticancer Activity of Ganoderic Acid DM: Current Status and Future Perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Apoptotic and Immune Restoration Effects of Ganoderic Acids Define a New Prospective for Complementary Treatment of Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 8. benchchem.com [benchchem.com]
- 9. A Review of Ganoderma Triterpenoids and Their Bioactivities - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Extraction optimisation and isolation of triterpenoids from Ganoderma lucidum and their effect on human carcinoma cell growth - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Ganoderic Acid R: A Technical Review of a Promising Bioactive Triterpenoid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15579380#ganoderic-acid-r-literature-review\]](https://www.benchchem.com/product/b15579380#ganoderic-acid-r-literature-review)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com